Technical Dossier: {4-[(Oxolan-2-yl)methoxy]phenyl}methanol

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Compound of Interest

Compound Name:	*{4-[(Oxolan-2-yl)methoxy]phenyl}methanol*
Cat. No.:	*B13622046*

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A High-Value Intermediate for Non-Basic Solubilization in Drug Discovery

Executive Summary

{4-[(Oxolan-2-yl)methoxy]phenyl}methanol is a specialized organic building block used primarily in medicinal chemistry to introduce the (tetrahydrofuran-2-yl)methoxy motif into drug scaffolds. This structural element serves a critical function in Structure-Activity Relationship (SAR) optimization: it enhances aqueous solubility and metabolic stability through an ether linkage while maintaining a neutral pH profile, unlike traditional solubilizing groups (e.g., piperazines or morpholines) which can introduce unwanted basicity and hERG liability.

This guide provides a validated synthetic workflow, analytical characterization, and application context for researchers synthesizing this intermediate for kinase inhibitor or antiviral prodrug development.

Chemical Identity & Properties

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Property	Specification
IUPAC Name	{4-[(Oxolan-2-yl)methoxy]phenyl}methanol
Common Name	4-((Tetrahydrofuran-2-yl)methoxy)benzyl alcohol
Molecular Formula	$C_{12}H_{16}O_3$
Molecular Weight	208.25 g/mol
Structure	Tetrahydrofuran ring attached via a methylene-ether bridge to a benzyl alcohol core.
Physical State	Viscous colorless to pale yellow oil (often crystallizes upon standing at -20°C).
Solubility	Soluble in DCM, MeOH, DMSO, THF; Sparingly soluble in water.
Key Function	Linker / Non-basic polar tail group.

Validated Synthesis Protocol

Direct alkylation of 4-hydroxybenzyl alcohol is prone to self-polymerization and O- vs. C-alkylation competition. The industry-standard route utilizes a two-step sequence: (1) Etherification of 4-hydroxybenzaldehyde followed by (2) Selective reduction.

Reaction Scheme

- Step A (Williamson Ether Synthesis): 4-Hydroxybenzaldehyde + Tetrahydrofurfuryl bromide

  4-((Tetrahydrofuran-2-yl)methoxy)benzaldehyde.

- Step B (Reductive Workup): Aldehyde Intermediate + $NaBH_4$

  Final Alcohol.

Step A: Etherification

- Reagents: 4-Hydroxybenzaldehyde (1.0 eq), Tetrahydrofurfuryl bromide (1.2 eq), Potassium Carbonate (K_2CO_3, 2.0 eq), Potassium Iodide (KI, 0.1 eq - Catalyst).

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- Solvent: DMF (Dimethylformamide) or Acetonitrile.
- Conditions: 80°C, 12–16 hours.

Protocol:

- Charge a round-bottom flask with 4-hydroxybenzaldehyde and anhydrous DMF (concentration ~0.5 M).
- Add K_2CO_3 and catalytic KI. Stir for 15 minutes at room temperature to form the phenoxide anion.
- Add Tetrahydrofurfuryl bromide dropwise.
- Heat the mixture to 80°C under nitrogen atmosphere. Monitor by TLC (Hexane:EtOAc 7:3) until the starting phenol is consumed.
- Workup: Cool to room temperature. Pour into ice-water (5x volume). Extract with Ethyl Acetate (3x). Wash combined organics with 1M NaOH (to remove unreacted phenol), water, and brine. Dry over Na_2SO_4 and concentrate.
- Purification: If necessary, purify the intermediate aldehyde via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).

Step B: Carbonyl Reduction

- Reagents: Aldehyde Intermediate (1.0 eq), Sodium Borohydride ($NaBH_4$, 0.5–1.0 eq).
- Solvent: Methanol or Ethanol.
- Conditions: 0°C to Room Temperature, 1 hour.

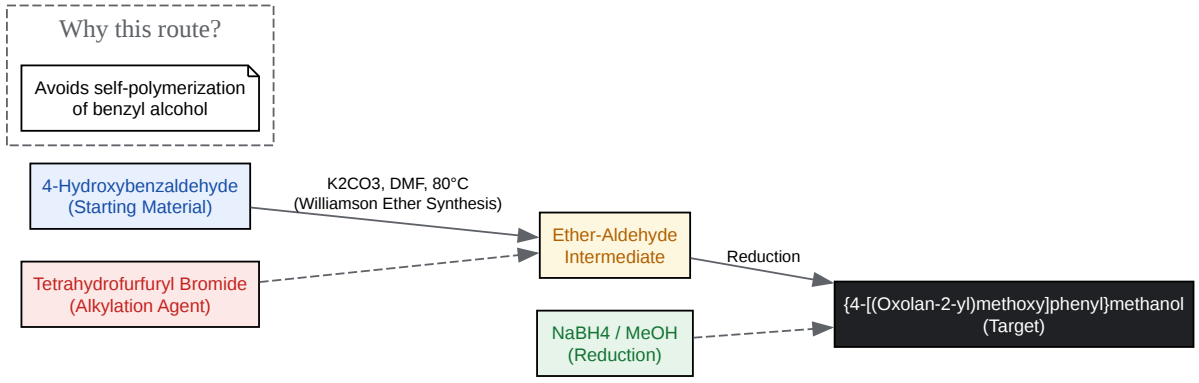
Protocol:

- Dissolve the aldehyde intermediate in Methanol (0.2 M) and cool to 0°C.
- Add $NaBH_4$ portion-wise over 10 minutes. (Caution: Hydrogen gas evolution).

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- Remove ice bath and stir at room temperature for 45 minutes. Monitor by TLC for disappearance of the aldehyde spot.
- Quench: Carefully add saturated NH_4Cl solution or acetone to quench excess hydride.
- Workup: Remove methanol under reduced pressure. Partition residue between water and DCM. Extract with DCM (3x). Dry over $MgSO_4$ and concentrate.
- Final Product: The resulting oil is usually sufficiently pure (>95%) for subsequent steps.

Visualization of Synthesis Logic



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Figure 1: Step-wise synthetic pathway avoiding direct alkylation of the alcohol to ensure high yield and purity.

Analytical Characterization (Expected Data)

To validate the structure, researchers should look for the following diagnostic signals in ^1H NMR (400 MHz, $CDCl_3$):

Moiety	Chemical Shift (δ)	Multiplicity	Integration	Assignment
Aromatic	7.28	Doublet (J=8.5 Hz)	2H	Ar-H (meta to ether)
Aromatic	6.90	Doublet (J=8.5 Hz)	2H	Ar-H (ortho to ether)
Benzylic	4.60	Singlet	2H	Ar-CH_2-OH
Ether Link	3.95–4.05	Multiplet	2H	O-CH_2-THF
THF Methine	4.25	Multiplet	1H	THF C2-H
THF Ring	3.80–3.90	Multiplet	2H	THF C5-H_2
THF Ring	1.70–2.10	Multiplet	4H	THF C3/C4-H_2

Mass Spectrometry (ESI+):

- Target Mass: 208.25
- Observed Ion: $[M+Na]^+$ = 231.2 or $[M+H-H_2O]^+$ = 191.1 (loss of hydroxyl is common in benzyl alcohols).

Medicinal Chemistry Applications

The {4-[(Oxolan-2-yl)methoxy]phenyl} motif is strategically employed in drug design to modulate physicochemical properties without altering the pharmacophore's electronic nature significantly.

Non-Basic Solubility Enhancement

Many kinase inhibitors (e.g., Gefitinib, Erlotinib) use morpholine or piperidine side chains to improve solubility. However, these basic amines can accumulate in lysosomes (lysosomotropism) or bind to hERG channels, causing cardiotoxicity.

- Advantage: The tetrahydrofuran (oxolane) ether provides polarity (hydrogen bond acceptor) to improve solubility but remains neutral, avoiding these off-target effects.

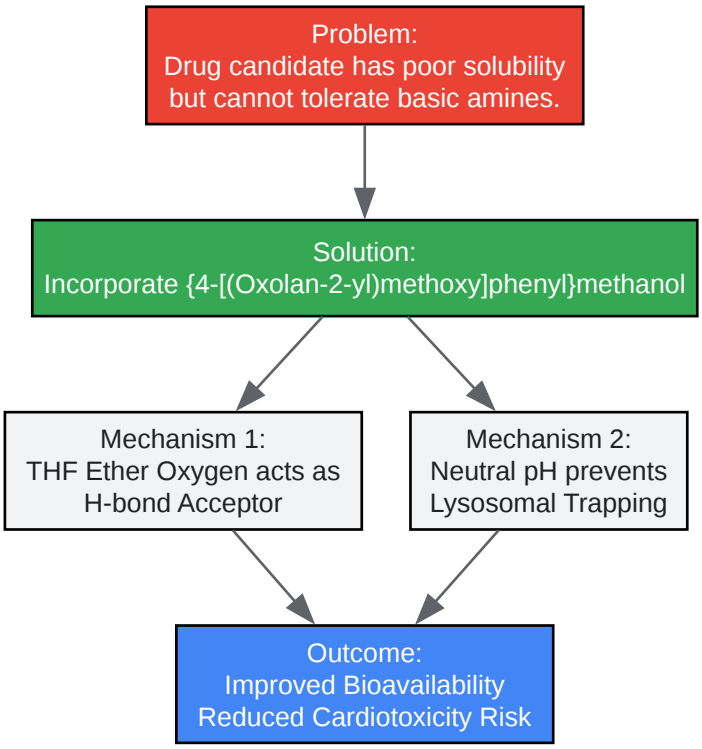
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Isoquinolinone Kinase Inhibitors

Literature indicates this motif is used in the synthesis of isoquinolinone-based inhibitors (e.g., for Rho-kinase or similar pathways). The benzyl alcohol is converted to a halide or mesylate and coupled to the nitrogen of the isoquinolinone core.

Prodrug Linkers

The benzyl alcohol functionality serves as a "handle" for attaching phosphate prodrugs or carbamates. Upon metabolic cleavage, the solubilizing tail is released.



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Figure 2: Medicinal chemistry rationale for selecting the oxolan-2-yl motif.

Safety & Handling

- Tetrahydrofurfuryl Bromide: Potent alkylating agent. Causes skin and eye burns. Handle in a fume hood.

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- Sodium Borohydride: Water-reactive. Releases flammable hydrogen gas. Keep away from open flames and moisture during storage.
- General: Standard PPE (Gloves, Goggles, Lab Coat) is mandatory.

References

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